

Personal protective equipment for handling Grassofermata

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Compound of Interest

Compound Name: Grassofermata

Cat. No.: B10752214

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Essential Safety and Handling Guide for Grassofermata

This document provides immediate safety, operational, and disposal guidance for the handling of **Grassofermata** (also known as NAV2729), a specific inhibitor of Fatty Acid Transport Protein 2 (FATP2).[1] The information is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices and to build confidence in chemical handling protocols.

Hazard Identification and Personal Protective Equipment (PPE)

While a comprehensive Safety Data Sheet (SDS) should be consulted for detailed safety information[2][3], the following personal protective equipment is essential for handling **Grassofermata**, based on standard laboratory practices for chemical compounds of this nature.

Recommended Personal Protective Equipment (PPE):

- **Body Protection:** A standard laboratory coat should be worn. For activities with a higher risk of exposure, a certified chemical-resistant suit may be necessary.[4]

- Hand Protection: Chemical-resistant gloves are required. The specific type of glove should be selected based on the solvent used to dissolve **Grassofermata** and the duration of handling.[\[4\]](#)
- Eye and Face Protection: Tightly fitting safety goggles or a face shield are mandatory to protect against splashes.[\[4\]](#)[\[5\]](#)
- Respiratory Protection: For handling the solid compound, especially if there is a risk of aerosolization, a certified particle-filtering half mask or a half mask with appropriate filters is recommended.[\[4\]](#)[\[5\]](#)

Operational Plan for Handling

Receiving and Storage:

- Upon receipt, inspect the container for any damage.
- Store in a cool, dry, and well-ventilated area away from incompatible substances.
- **Grassofermata** is a crystalline solid.[\[2\]](#)

Preparation of Solutions:

- Work Area: All handling of solid **Grassofermata** should be conducted in a certified chemical fume hood to minimize inhalation exposure.
- Weighing: Use a calibrated analytical balance. Tare a suitable weighing vessel before adding the compound.
- Solubilization: **Grassofermata** is soluble in DMSO at a concentration of 2 mg/ml.[\[2\]](#)
 - Slowly add the desired volume of DMSO to the weighed **Grassofermata**.
 - Gently vortex or sonicate until the solid is completely dissolved.
- Labeling: Clearly label the container with the compound name, concentration, solvent, date of preparation, and appropriate hazard symbols.

Disposal Plan

All waste materials contaminated with **Grassofermata**, including empty containers, used PPE, and prepared solutions, must be disposed of as hazardous chemical waste. Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of **Grassofermata** down the drain or in regular trash.

Quantitative Data Summary

The following table summarizes key quantitative data for **Grassofermata**.

Property	Value	Source
Chemical Name	3-(4-chlorophenyl)-5-(4-nitrophenyl)-2-(phenylmethyl)-pyrazolo[1,5-a]pyrimidin-7(4H)-one	[2]
Synonyms	NAV2729	[2]
CAS Number	419547-11-8	[2]
Molecular Formula	C ₂₅ H ₁₇ ClN ₄ O ₃	[2]
Formula Weight	456.9 g/mol	[2]
Purity	≥98%	[2]
Solubility	DMSO: 2 mg/ml	[2]
IC ₅₀ (HepG2 cells)	8.1-10.6 μM (for C ₁ -BODIPY-C ₁₂ uptake)	[2]
In Vivo Dosage	300 mg/kg in mice	[6][7]

Experimental Protocols

Assessment of Grassofermata on Fatty Acid Uptake in Cell Culture

This protocol is based on methodologies described in the literature for evaluating the inhibitory effect of **Grassofermata** on fatty acid uptake in cell lines such as HepG2.[7]

Materials:

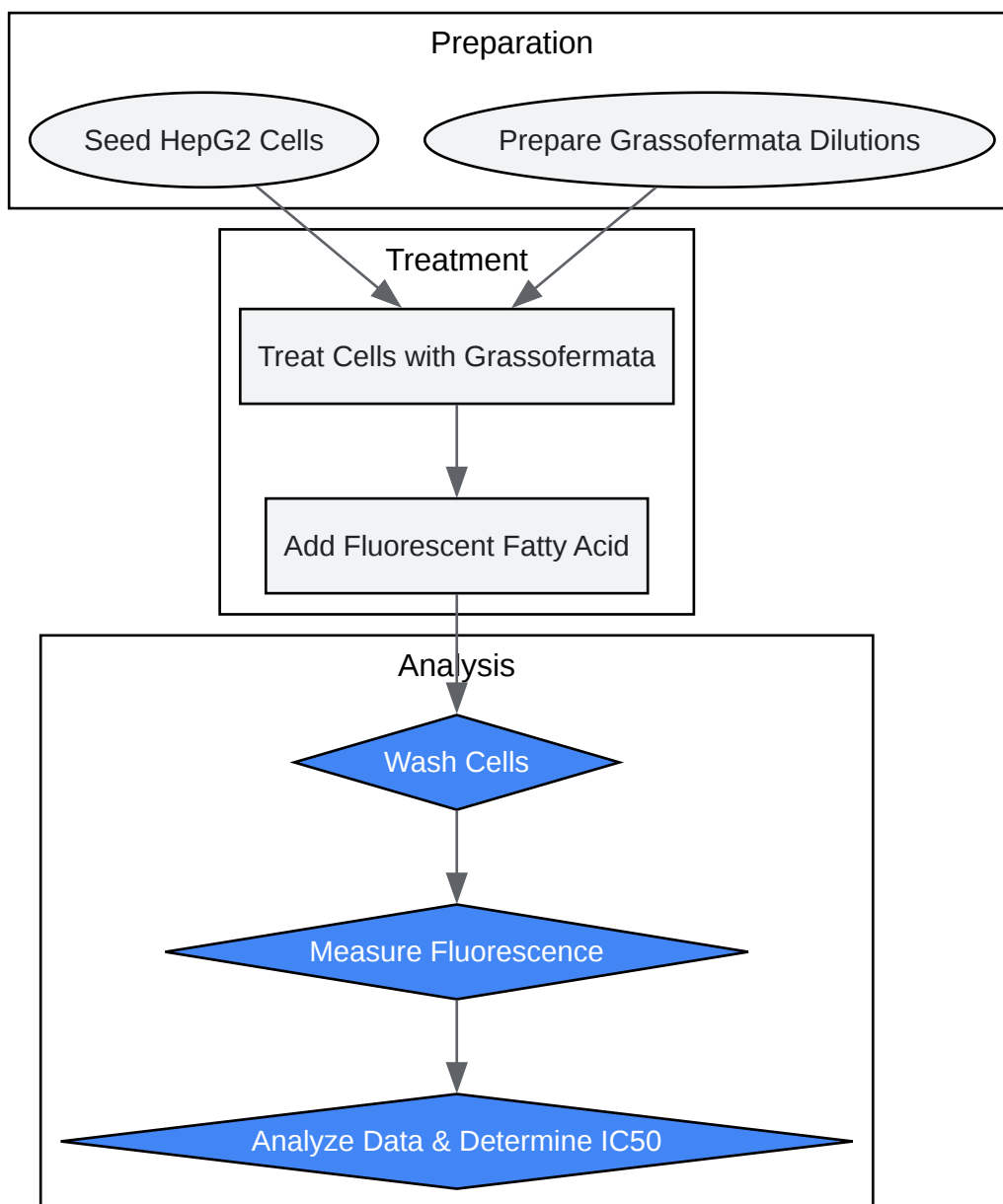
- HepG2 cells
- Cell culture medium
- **Grassofermata** stock solution (in DMSO)
- Fluorescently labeled fatty acid analog (e.g., C₁-BODIPY-C₁₂)
- Phosphate-buffered saline (PBS)
- Multi-well cell culture plates
- Fluorescence plate reader or flow cytometer

Procedure:

- **Cell Seeding:** Plate HepG2 cells in multi-well plates at a predetermined density and allow them to adhere and grow for 24 hours.
- **Compound Treatment:** Treat the cells with varying concentrations of **Grassofermata** (e.g., 1.25 μ M to 15 μ M) for a specified pre-incubation period.[7] Include a vehicle control (DMSO) group.
- **Fatty Acid Uptake Assay:** Add the fluorescently labeled fatty acid analog to the cell culture medium and incubate for a defined period.
- **Washing:** Remove the incubation medium and wash the cells with cold PBS to remove any extracellular fluorescent probe.
- **Fluorescence Measurement:** Measure the intracellular fluorescence using a plate reader or flow cytometer to quantify the amount of fatty acid uptake.

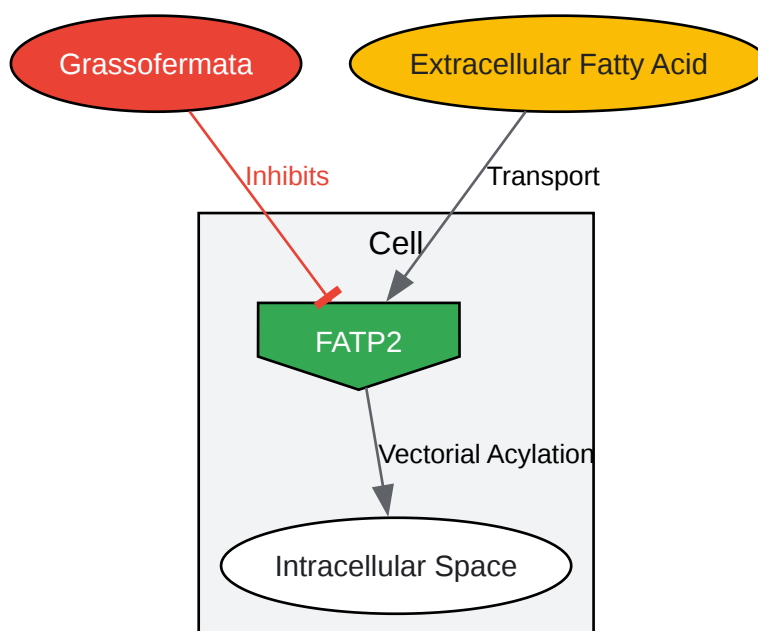
- Data Analysis: Calculate the percentage of inhibition of fatty acid uptake for each concentration of **Grassofermata** compared to the vehicle control. Determine the IC₅₀ value.

Visualizations



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Caption: Experimental workflow for assessing **Grassofermata**'s effect on fatty acid uptake.



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Caption: **Grassofermata**'s mechanism of action as a FATP2 inhibitor.

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